

Personal Protective Equipment & Handling Guide: (4-(4-Chlorophenoxy)phenyl)methanol

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Compound of Interest

Compound Name: (4-(4-Chlorophenoxy)phenyl)methanol
CAS No.: 93497-08-6
Cat. No.: B1356539

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CAS Number: 93497-08-6 Synonyms: 4-(4-Chlorophenoxy)benzyl alcohol; [4-(4-chlorophenoxy)phenyl]methanol Formula: $C_{13}H_{11}ClO_2$ Molecular Weight: 234.68 g/mol Physical State: Solid (Crystalline powder)[1]

Part 1: Executive Safety Summary & Risk Assessment

Hazard Classification (GHS/CLP): While specific toxicological data for this exact CAS is limited, structural analogs (e.g., 4-chlorobenzyl alcohol, 4-phenoxyphenylmethanol) indicate a baseline hazard profile of WARNING.

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

- H413: May cause long-lasting harmful effects to aquatic life (inferred from chlorinated diphenyl ether structure).[1]

Critical Risk Drivers:

- Dust Generation: As a solid powder, the primary exposure route is inhalation of dust during weighing and transfer.[1]
- Solvent Synergy: Once dissolved in organic solvents (DCM, DMSO, Methanol), the compound's skin permeation rate increases significantly.[1]
- Oxidative Instability: Benzyl alcohols are prone to autoxidation to aldehydes/acids upon prolonged air exposure, potentially altering chemical purity and safety profiles.[1]

Part 2: Personal Protective Equipment (PPE) Matrix

Core Directive: Do not rely on "standard lab PPE." [1] Select gear based on the task intensity.[1]

PPE Category	Low Intensity(Storage, Closed Transfer)	High Intensity(Weighing, Open Handling, Synthesis)	Rationale / Technical Specification
Respiratory	Not required if containers are sealed. [1]	N95 / P2 Respirator or Fume Hood	Mandatory: Use a certified chemical fume hood. [1] If working outside a hood (e.g., balance enclosure), an N95 is required to prevent inhalation of fine particulates. [1]
Hand Protection	Nitrile Gloves (Single layer, 4 mil)	Double Gloving (Nitrile over Nitrile or Nitrile over Latex)	Permeation Defense: Chlorinated aromatics can degrade glove integrity over time. [1] Double gloving provides a "sacrificial" outer layer. [1] Change outer gloves immediately upon splash. [1]
Eye Protection	Safety Glasses with Side Shields	Chemical Splash Goggles	Dust/Vapor Seal: Goggles are required during powder transfer to prevent airborne particles from bypassing side shields and irritating the corneal mucosa. [1]
Body Protection	Standard Lab Coat (Cotton/Poly)	Tyvek® Sleeves or Apron	Contamination Control: Disposable sleeves prevent powder accumulation

on lab coat cuffs, a common source of secondary exposure outside the lab.[1]

Part 3: Operational Handling Protocol

Phase 1: Storage & Stability[3]

- Condition: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under Inert Gas (Argon or Nitrogen).[1]
 - Mechanism: The benzylic carbon is susceptible to radical-induced oxidation.[1] Inert storage prevents the formation of 4-(4-chlorophenoxy)benzaldehyde impurities.[1]
- Container: Amber glass vial with a PTFE-lined cap to prevent photolytic degradation and solvent leaching.[1]

Phase 2: Weighing & Transfer (The Critical Step)

- Static Control: Use an anti-static gun or ionizer bar if the powder is fluffy/electrostatic.[1]
- Containment: Perform all weighing inside a Chemical Fume Hood or a dedicated Powder Weighing Station.[1]
- Technique:
 - Tare the receiving vessel (flask) with its cap/septum.[1]
 - Transfer solid.[1][3][4][5]
 - Wipe the spatula with a Kimwipe soaked in DCM inside the hood before removing it.[1]
 - Seal the vessel immediately.

Phase 3: Reaction & Synthesis

- Solvent Selection: Highly soluble in Dichloromethane (DCM), Ethyl Acetate, and DMSO.[1]
Sparingly soluble in water.[1]
- Incompatibility:
 - Strong Oxidizers: (e.g., KMnO_4 , CrO_3) will vigorously oxidize the alcohol.[1]
 - Acid Chlorides/Anhydrides: Will react to form esters (potential exothermic release).[1]

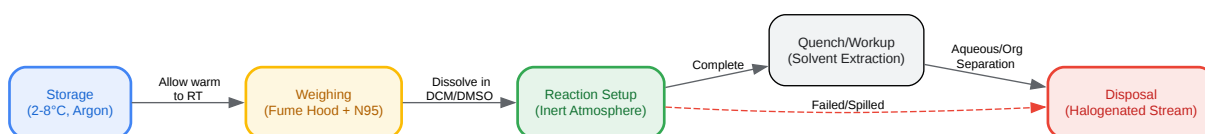
Phase 4: Waste Management[1]

- Classification: Halogenated Organic Waste.[1]
- Disposal Protocol:
 - Do NOT mix with non-halogenated solvents (increases disposal cost and safety risk).[1]
 - Label waste container clearly: "Contains Chlorinated Aromatics - Toxic to Aquatic Life."
 - Solid waste (contaminated gloves/wipes) must be double-bagged and disposed of as hazardous solid waste.[1]

Part 4: Visualization & Workflows

Workflow Diagram: Safe Handling Lifecycle

This diagram outlines the logical flow from storage to disposal, emphasizing critical control points (CCPs).[1]

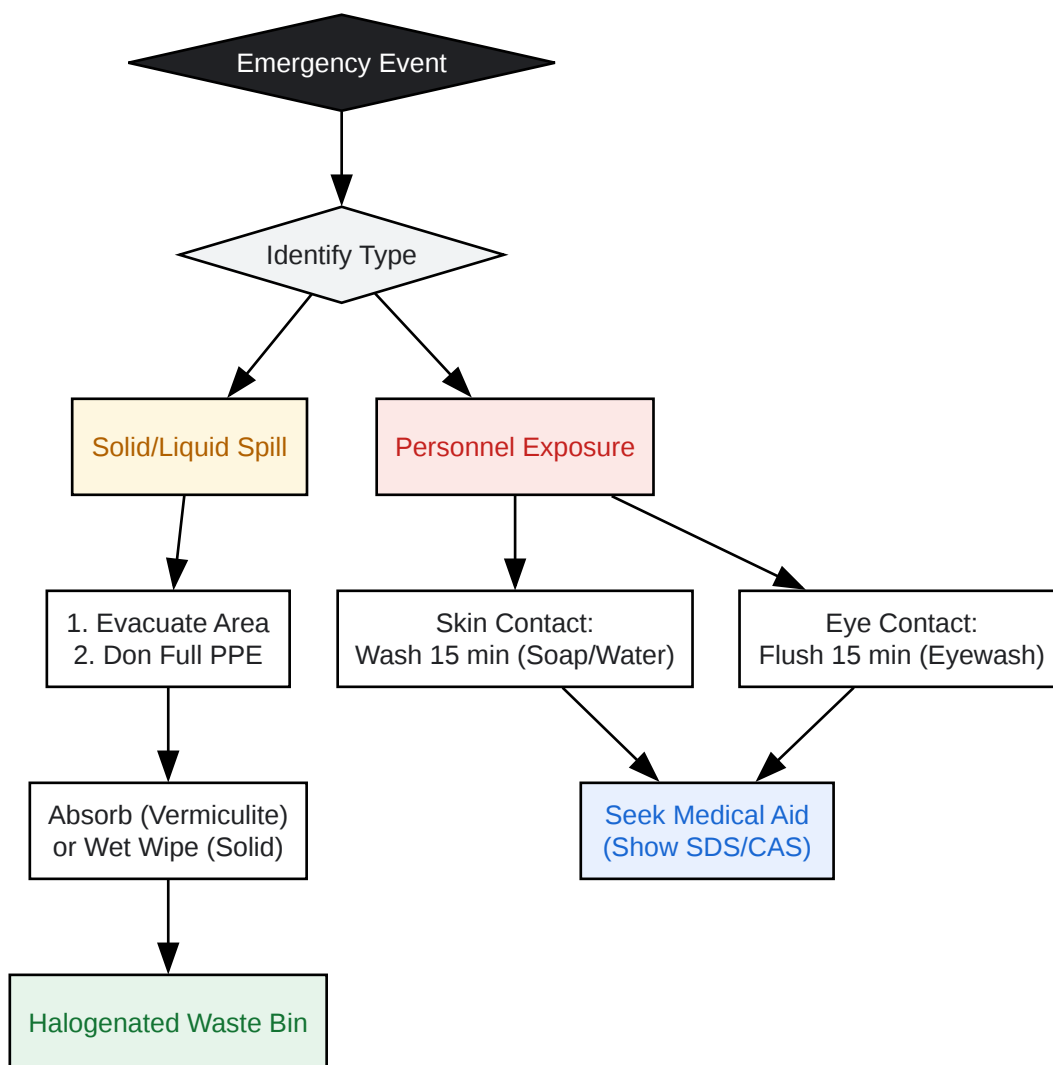


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Caption: Operational lifecycle for **(4-(4-Chlorophenoxy)phenyl)methanol**, highlighting environmental controls at each stage.

Emergency Response Decision Tree

Immediate actions for spill or exposure scenarios.



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Caption: Decision logic for immediate spill containment and first aid response.

Part 5: References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13397, 4-Chlorobenzyl alcohol (Analog).[1] Retrieved from [\[Link\]](#)

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